

Proper Disposal of Pigment Orange 16 in a Laboratory Setting

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Compound of Interest

Compound Name: *Pigment orange 16*

Cat. No.: *B021492*

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For researchers, scientists, and drug development professionals, ensuring the safe and compliant disposal of all laboratory chemicals is paramount. This guide provides detailed, step-by-step procedures for the proper disposal of **Pigment Orange 16**, a non-hazardous substance, ensuring the safety of laboratory personnel and the protection of the environment.

Immediate Safety and Handling Considerations

While **Pigment Orange 16** is not classified as a hazardous substance, proper handling is crucial to maintain a safe laboratory environment.^{[1][2][3]} It is a stable, non-explosive, and non-flammable solid.^{[1][2]} Personal protective equipment (PPE) should be worn when handling this pigment, including dust masks, gloves, and safety glasses.^{[1][2]}

In case of a spill:

- Isolate the area: Prevent unnecessary personnel from entering the spill area.
- Clean-up: Spilled material should be picked up mechanically, for instance, by sweeping or shoveling.^{[1][2][4]} Avoid creating dust.
- Containment: Place the collected material into a suitable container for disposal.

Step-by-Step Disposal Protocol

The disposal of **Pigment Orange 16** should always be conducted in accordance with local, state, and federal regulations.^{[1][3]} Although not classified as hazardous waste under the

Resource Conservation and Recovery Act (RCRA), it is crucial to follow a structured disposal process to ensure compliance and best practices in a laboratory setting.[5][6]

- Waste Identification and Segregation:

- Clearly identify the waste as "**Pigment Orange 16**".
- Even though it is non-hazardous, do not mix it with other chemical waste to avoid unintended reactions. Store it separately from incompatible materials such as acids and oxidizing agents.[4][7]

- Container Selection and Labeling:

- Choose a container that is in good condition, compatible with the solid pigment, and has a secure, leak-proof lid.[8]
- Label the container clearly with the following information:
 - "Waste **Pigment Orange 16**"
 - CAS Number: 6505-28-8
 - Date of waste generation
 - Name of the generating laboratory and principal investigator

- Temporary Storage in a Satellite Accumulation Area (SAA):

- Store the labeled waste container in a designated Satellite Accumulation Area within the laboratory.[7][9]
- The SAA should be at or near the point of generation and under the control of the laboratory personnel.[8]
- Ensure the container is kept closed except when adding waste.[9][10]

- Arranging for Final Disposal:

- Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the waste.
- Provide the EHS department with accurate information about the waste material.
- The recommended disposal method for **Pigment Orange 16** is typically landfilling at an approved waste disposal site.[\[1\]](#)[\[4\]](#) Your EHS department will handle the final disposal in compliance with all regulations.

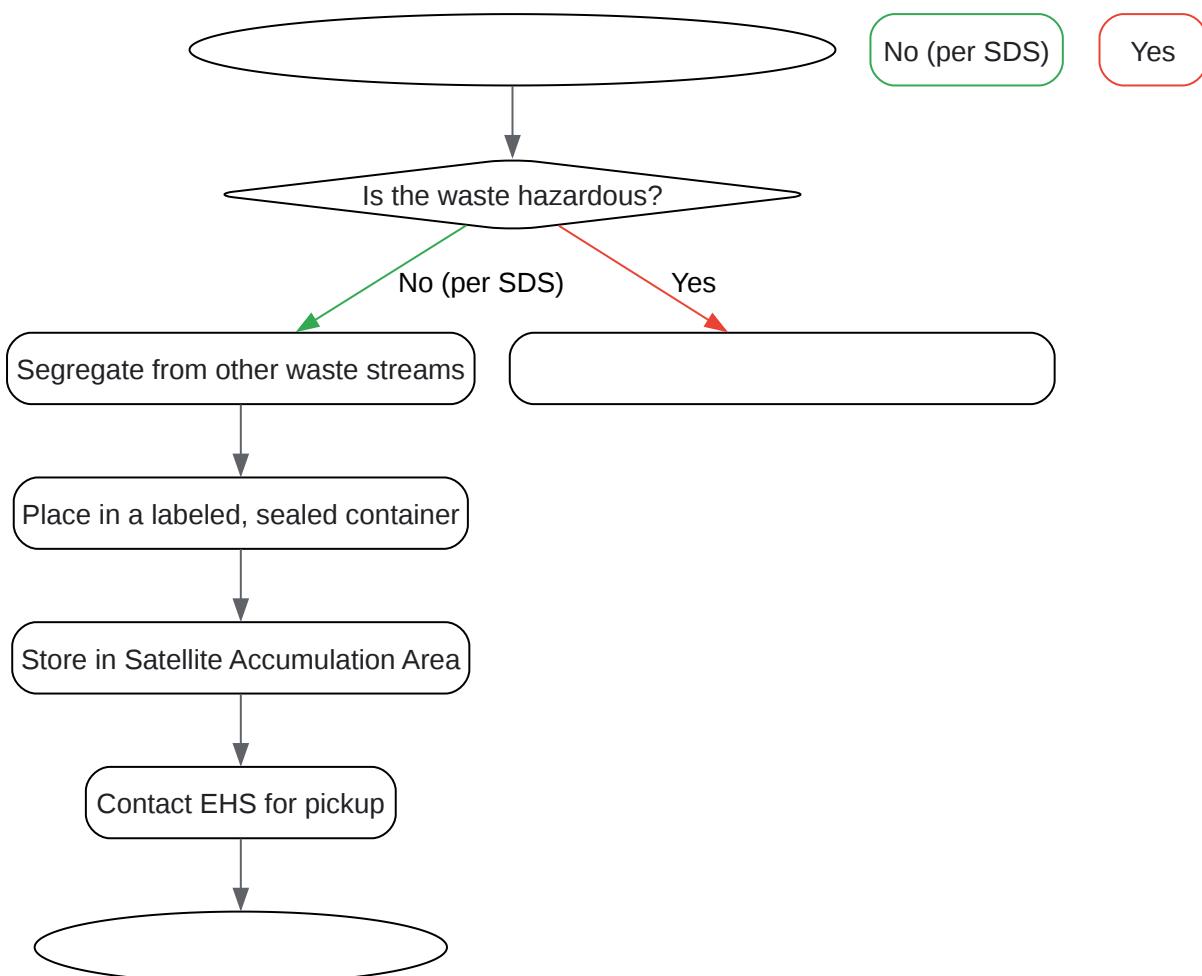
Quantitative Data Summary

For clarity and quick reference, the following table summarizes key quantitative data related to **Pigment Orange 16**.

| Property | Value | Source |
|---------------------|-----------------|--|
| CAS Number | 6505-28-8 | [1] [2] [11] |
| Molecular Formula | C34H32N6O6 | [3] [12] |
| Melting Point | 332°C | [3] |
| Relative Density | 1.31-1.60 | [3] |
| Solubility in Water | Insoluble | [1] |
| Oral LD50 (rat) | > 2000 mg/kg bw | [13] |
| Dermal LD50 (rat) | > 2000 mg/kg bw | [13] |

Disposal Decision Workflow

The following diagram illustrates the decision-making process for the proper disposal of **Pigment Orange 16**.



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Caption: Decision workflow for the disposal of **Pigment Orange 16**.

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